

Triethoxyfluorosilane chemical structure and properties

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Compound of Interest

Compound Name: Triethoxyfluorosilane

Cat. No.: B1226324

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An In-Depth Technical Guide to **Triethoxyfluorosilane**: Structure, Properties, and Applications
For Researchers, Scientists, and Drug Development Professionals

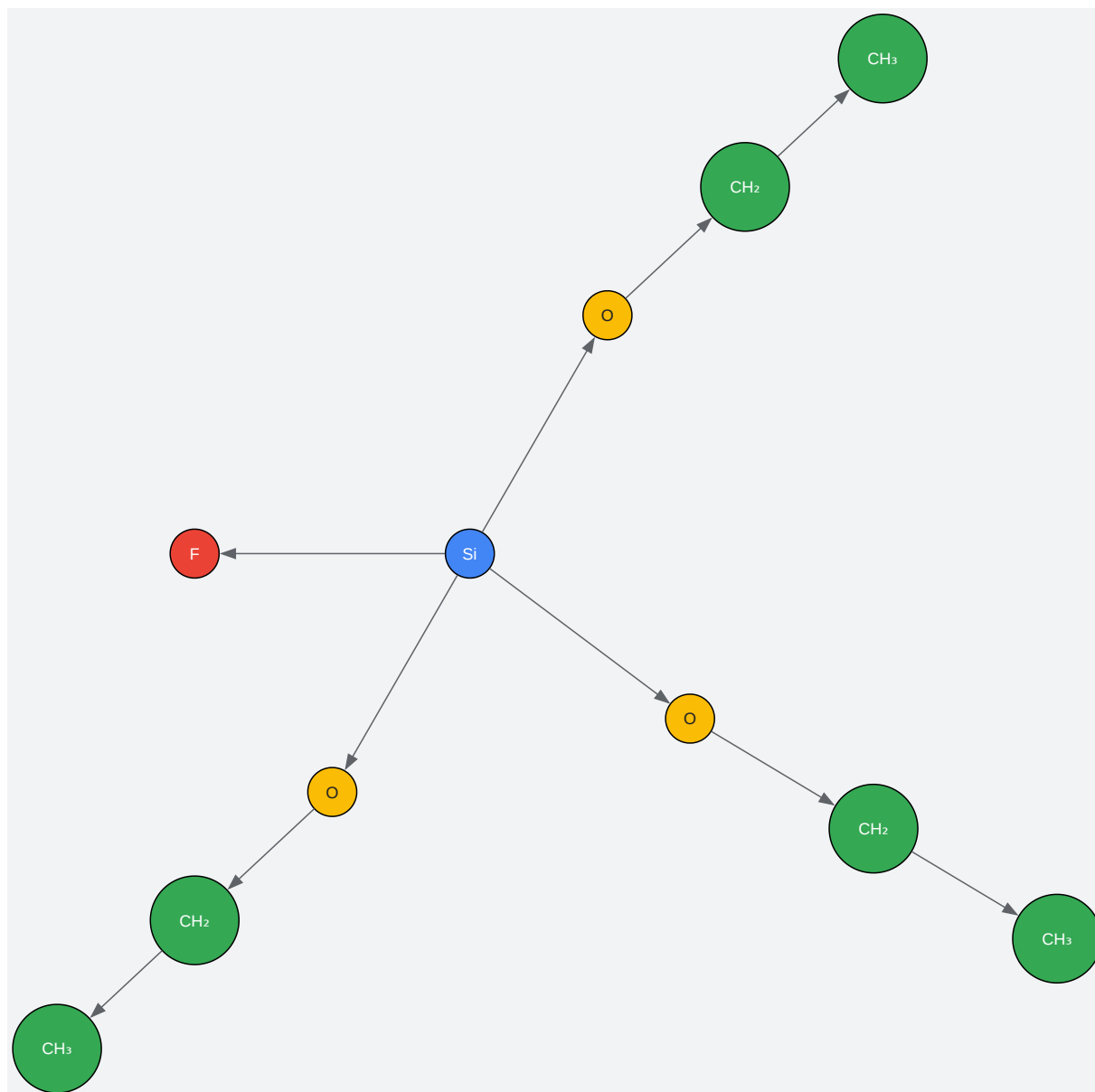
Abstract

Triethoxyfluorosilane (TEFS) is an organosilane compound with significant potential across various scientific and industrial domains. Its unique chemical structure, featuring both hydrolyzable ethoxy groups and a stable silicon-fluorine bond, imparts a distinct reactivity profile that makes it a valuable chemical intermediate and surface modification agent. This technical guide provides a comprehensive overview of the core chemical structure, physicochemical properties, and key applications of **Triethoxyfluorosilane**. Detailed experimental protocols for surface modification, based on established methodologies for analogous silanes, are presented. Furthermore, this document includes visualizations of the molecular structure and reaction mechanisms to facilitate a deeper understanding of its functionality.

Chemical Structure and Identifiers

Triethoxyfluorosilane is characterized by a central silicon atom bonded to three ethoxy groups ($-\text{OCH}_2\text{CH}_3$) and one fluorine atom. The ethoxy groups are susceptible to hydrolysis, which is the key to its function in forming polysiloxane networks and bonding to inorganic substrates. The fluorine atom, in contrast, forms a strong, stable bond with silicon, influencing the compound's electronic properties and reactivity.

The structure facilitates its primary role as a crosslinking agent and adhesion promoter, where the ethoxy groups react with moisture to form reactive silanol (Si-OH) groups.^[1] These silanols can then condense with hydroxyl groups on the surface of inorganic materials (like glass or metal) or with other silanol molecules to form durable siloxane bonds (Si-O-Si).



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Figure 1: 2D representation of the **Triethoxyfluorosilane** molecule.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	triethoxy(fluoro)silane	[2]
CAS Number	358-60-1	[2]
Molecular Formula	C ₆ H ₁₅ FO ₃ Si	[2]
Molecular Weight	182.27 g/mol	[1]
InChIKey	XVYIJOWQJOQFBG-UHFFFAOYSA-N	[2]

| Synonyms | Fluorotriethoxysilane, Silicon fluoride triethoxide |[1] |

Physicochemical and Spectroscopic Properties

Triethoxyfluorosilane is a colorless, flammable liquid that is sensitive to moisture.[1][3] Its physical properties are critical for handling, storage, and application design. The compound's reactivity with water to produce hydrofluoric acid necessitates careful handling in controlled environments.[1]

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	Colorless liquid	[1]
Density	0.9 g/cm ³	[1]
Boiling Point	134 °C	[1]
Melting Point	134-135 °C	[1]
Flash Point	>30 °C	[1]
Refractive Index	1.36	[1]

| Sensitivity | Moisture Sensitive |[1] |

Synthesis and Reactivity

Synthesis Pathway (General Method)

While specific, detailed industrial synthesis protocols for **Triethoxyfluorosilane** are proprietary, a general approach can be inferred from the synthesis of analogous alkyltriethoxysilanes. One common method involves the alcoholysis of a corresponding chlorosilane. For **Triethoxyfluorosilane**, this would likely involve the controlled reaction of trichlorofluorosilane (SiCl_3F) with anhydrous ethanol.



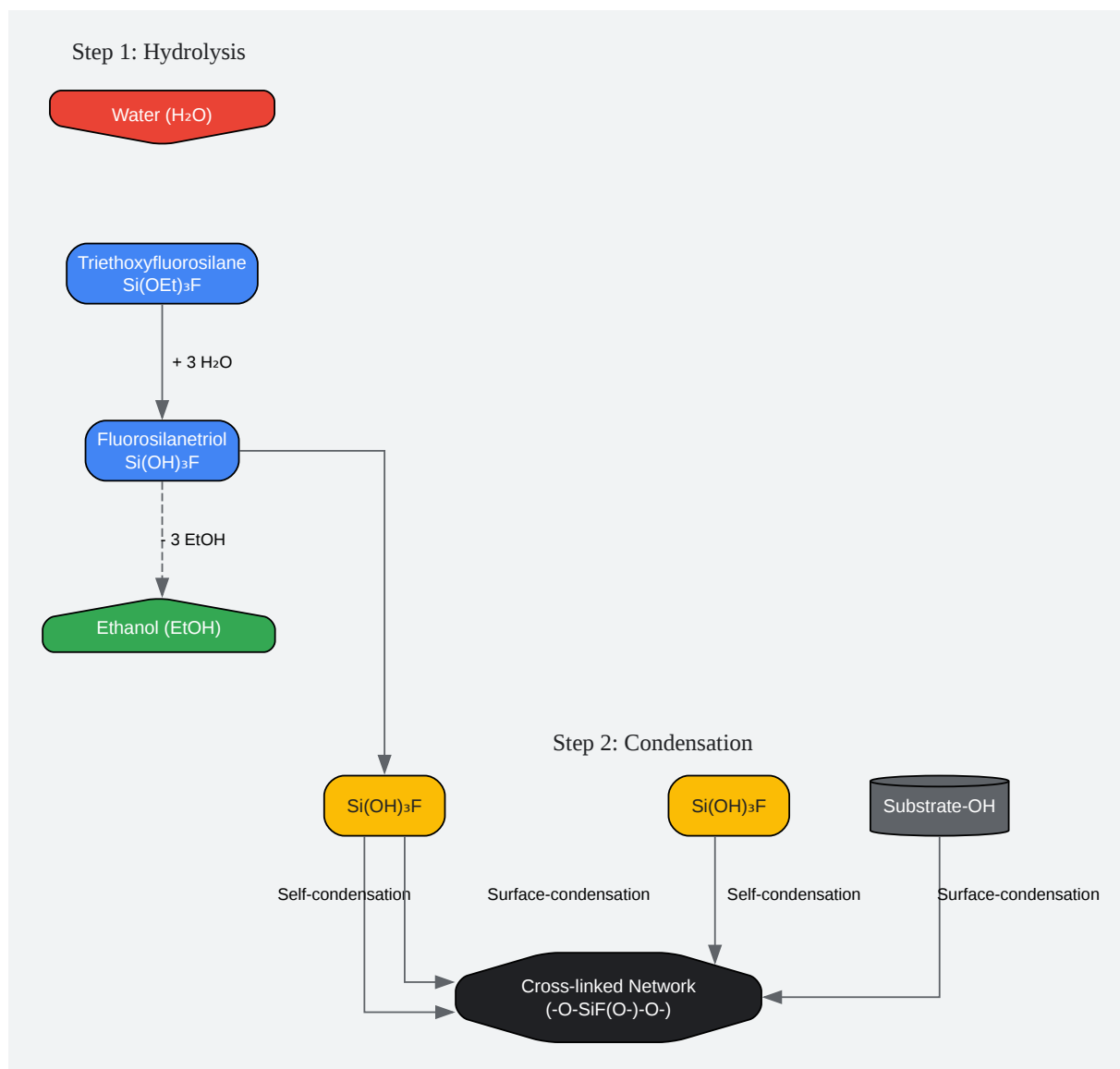
This reaction must be carried out under anhydrous conditions to prevent premature hydrolysis and polymerization of the product. An acid scavenger, such as a tertiary amine, is typically used to neutralize the hydrochloric acid byproduct.[4]

Core Reactivity: Hydrolysis and Condensation

The primary utility of **Triethoxyfluorosilane** stems from its ability to undergo hydrolysis and condensation.[3] This two-step process is fundamental to its application in surface modification and as a crosslinking agent.

- **Hydrolysis:** The three ethoxy groups react with water, replacing the ethoxy group with a hydroxyl group (silanol) and releasing ethanol. This reaction can be catalyzed by either acid or base.[3] $\text{Si(OC}_2\text{H}_5)_3\text{F} + 3 \text{ H}_2\text{O} \rightleftharpoons \text{Si(OH)}_3\text{F} + 3 \text{ C}_2\text{H}_5\text{OH}$
- **Condensation:** The newly formed, highly reactive silanol groups condense with each other or with hydroxyl groups present on a substrate surface. This reaction forms stable siloxane (Si-O-Si) or Si-O-Substrate bonds and releases water. $2 \text{ Si(OH)}_3\text{F} \rightarrow (\text{OH})_2\text{FSi-O-SiF(OH)}_2 + \text{H}_2\text{O}$

This polymerization process results in the formation of a durable, cross-linked polysiloxane network covalently bonded to the substrate.



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Figure 2: The two-stage mechanism of hydrolysis and condensation.

Applications in Research and Development

Triethoxyfluorosilane is a versatile compound with applications spanning multiple industries.

- **Silicone Rubber Production:** It is used as a crosslinking agent to enhance the strength, durability, and thermal stability of silicone rubber.^[1]
- **Surface Modification:** It is widely used to modify the surfaces of glass and metal.^[1] The resulting siloxane layer can impart properties such as hydrophobicity, improved adhesion, and chemical resistance.
- **Adhesion Promoter:** In coatings, adhesives, and sealants, it improves the bond between organic polymers and inorganic substrates (e.g., pigments, fillers, glass, metals).^[1] This enhanced adhesion leads to more durable and high-performance composite materials.
- **Electronics Industry:** In the fabrication of semiconductor devices, **Triethoxyfluorosilane** can be used for surface treatments to improve the performance and reliability of electronic components.^[1]

Experimental Protocols

The following are generalized protocols for the use of alkoxysilanes in surface modification. These should be adapted based on the specific substrate and desired surface properties. All work should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Protocol: Surface Modification via Solution-Phase Deposition

This protocol describes the creation of a silane layer on a hydroxylated surface (e.g., glass, silicon wafer, or oxidized metal).

1. Materials and Reagents:

- Substrate (e.g., glass slides)
- **Triethoxyfluorosilane** (TEFS)
- Anhydrous solvent (e.g., Toluene or Ethanol)

- Deionized (DI) water
- Isopropanol, Acetone
- Nitrogen gas source
- Oven or hotplate

2. Methodology:

4. Characterization:

- The success of the surface modification can be quantified by measuring the water contact angle using a goniometer. A successful hydrophobic modification will result in a significant increase in the contact angle compared to the activated substrate.

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```
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fontcolor="#FFFFFF"]; clean [label="1. Ultrasonicate in\nAcetone, IPA,
DI Water"]; activate [label="2. Activate Surface\n(e.g., O2 Plasma)"];
prepare_sol [label="3. Prepare 1-2% TEFS\nin Anhydrous Toluene",
shape=parallelogram, fillcolor="#FBBC05"]; immerse [label="4. Immerse
Substrate\n(1-4h, RT, N2 atm)"]; rinse [label="5. Rinse with Toluene\n
to remove excess"]; cure [label="6. Cure in Oven\n(110-120°C, 30-60
min)"]; end [label="End: Modified Surface", shape=ellipse,
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```

```
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immerse [style=dashed]; immerse -> rinse; rinse -> cure; cure -> end;
}
```

Figure 3: Experimental workflow for solution-phase surface modification.

Safety and Handling

Triethoxyfluorosilane is a hazardous chemical that requires strict safety protocols.

- Hazards: It is a flammable liquid and vapor.^[3] It causes severe skin burns and eye damage.^[3] Upon contact with moisture, it can decompose to liberate ethanol and hydrofluoric acid, which is highly corrosive and toxic.^[1]

- **Handling:** Always handle in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a flame-retardant lab coat.[3] Ensure all containers are properly grounded to avoid static discharge.[3]
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep the container tightly sealed under an inert atmosphere (e.g., nitrogen) to protect from moisture.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Due to its reactivity with water, care must be taken during disposal procedures.

Conclusion

Triethoxyfluorosilane is a valuable organosilane due to its dual functionality. The hydrolyzable ethoxy groups provide a mechanism for forming robust, cross-linked networks and for covalently bonding to inorganic surfaces. This reactivity makes it an effective crosslinking agent, adhesion promoter, and surface modifier in a wide range of applications, from advanced materials to electronics. A thorough understanding of its properties, reactivity, and handling requirements is essential for researchers and scientists to safely and effectively leverage its potential in developing next-generation materials and technologies.

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